

Solubility of isopropyl isobutyrate in organic solvents

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Compound of Interest

Compound Name: *Isopropyl isobutyrate*

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An In-depth Technical Guide to the Solubility of **Isopropyl Isobutyrate** in Organic Solvents

For Researchers, Scientists, and Drug Development Professionals

Introduction

Isopropyl isobutyrate is a colorless liquid ester with a characteristic fruity odor.^{[1][2]} It finds applications as a flavoring agent and a solvent in various industries.^[1] A thorough understanding of its solubility in different organic solvents is crucial for its effective use in chemical synthesis, formulation development, and purification processes. This guide provides a comprehensive overview of the solubility of **isopropyl isobutyrate** in a range of common organic solvents, along with detailed experimental protocols for solubility determination.

Quantitative Solubility Data

The solubility of **isopropyl isobutyrate** has been determined in numerous organic solvents. The following table summarizes the available quantitative data at 25°C, providing a valuable resource for solvent selection and process optimization.

Solvent	Solubility (g/L) at 25°C
Acetone	2226.42
Acetonitrile	1685.44
Acetic Acid	1550.5
n-Butanol	1245.81
n-Butyl Acetate	1366.07
Chloroform	5038.57
Cyclohexane	714.28
Cyclohexanone	2732.07
Dichloromethane	3623.01
1,4-Dioxane	1838.92
DMF	2492.26
DMSO	1520.02
Ethanol	1077.1
Ethyl Acetate	1470.16
Ethylene Glycol	346.57
n-Hexane	797.07
Isobutanol	1244.99
Isopropanol	1328.93
Methanol	1471.31
Methyl Acetate	1557.64
2-Butanone	1839.78
NMP	2793.33
n-Octanol	1081.2

n-Pentanol	976.04
n-Propanol	1212.08
n-Propyl Acetate	1058.63
sec-Butanol	1530.76
THF	2201.06
Toluene	883.44
Water	17.8

Data sourced from reference[3].

Experimental Protocols for Solubility Determination

While a specific standard operating procedure for **isopropyl isobutyrate** is not readily available, a general experimental protocol for determining the solubility of a liquid in an organic solvent can be adapted. The isothermal equilibrium method, often employing gravimetric or spectroscopic analysis, is a common and reliable approach.

Isothermal Equilibrium Shake-Flask Method

This method involves creating a saturated solution of the solute (**isopropyl isobutyrate**) in the solvent of interest at a constant temperature and then determining the concentration of the solute in the solution.

Materials and Equipment:

- **Isopropyl isobutyrate** (high purity)
- Organic solvents (analytical grade)
- Analytical balance
- Thermostatic shaker or water bath
- Volumetric flasks and pipettes

- Syringe filters (chemically compatible with the solvent)
- Vials with septa
- Gas chromatograph (GC) or other suitable analytical instrument (e.g., UV-Vis spectrophotometer, if applicable)

Procedure:

- **Preparation of Supersaturated Solution:** In a series of sealed vials, add an excess amount of **isopropyl isobutyrate** to a known volume of the organic solvent. The excess solute ensures that a saturated solution is formed.
- **Equilibration:** Place the vials in a thermostatic shaker or water bath set to the desired temperature (e.g., 25°C). Agitate the mixtures for a sufficient period (typically 24-72 hours) to ensure that equilibrium is reached.
- **Phase Separation:** After equilibration, cease agitation and allow the vials to stand undisturbed at the constant temperature for several hours to allow the undissolved phase to separate.
- **Sample Withdrawal and Analysis:** Carefully withdraw an aliquot of the clear, saturated supernatant using a syringe fitted with a filter to prevent any undissolved droplets from being collected.
- **Quantification:** Accurately dilute the collected sample with the pure solvent to a concentration within the calibrated range of the analytical instrument. Analyze the diluted sample using a pre-calibrated Gas Chromatograph (GC) or another suitable method to determine the concentration of **isopropyl isobutyrate**.
- **Data Calculation:** Calculate the solubility in g/L using the determined concentration and the dilution factor.

Visual Miscibility Titration Method

For a qualitative or semi-quantitative assessment, a visual miscibility test can be performed. This involves titrating one liquid into another until turbidity is observed, indicating the limit of

miscibility.

Materials and Equipment:

- **Isopropyl isobutyrate**
- Organic solvent
- Burette
- Graduated cylinder or flask
- Stir plate and stir bar

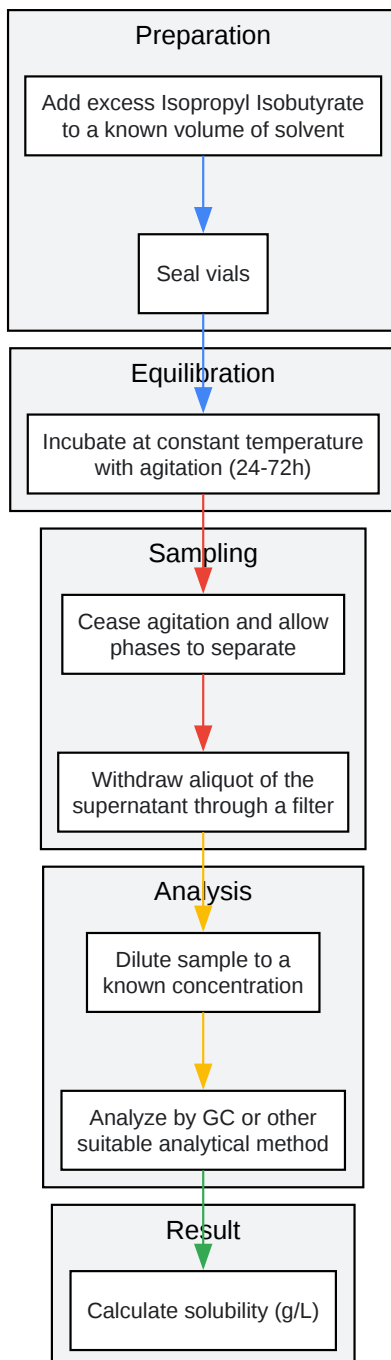
Procedure:

- Initial Mixture: Place a known volume of the organic solvent in a flask.
- Titration: Slowly add **isopropyl isobutyrate** from a burette while continuously stirring the mixture.
- Observation: Observe the solution for the first sign of persistent cloudiness or the formation of a second phase. This is the cloud point.
- Determination: The volume of **isopropyl isobutyrate** added at the cloud point can be used to estimate the solubility.

Experimental Workflow Visualization

The following diagram illustrates the general workflow for the experimental determination of solubility using the isothermal equilibrium method.

General Workflow for Solubility Determination



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Caption: A flowchart of the isothermal equilibrium method for solubility determination.

Factors Influencing Solubility

The solubility of **isopropyl isobutyrate** in organic solvents is governed by the principle of "like dissolves like." As a moderately polar ester, it exhibits high solubility in a wide range of polar and non-polar organic solvents.

- **Polarity:** **Isopropyl isobutyrate**'s ester group provides some polarity, allowing it to interact favorably with polar solvents like alcohols and ketones.
- **Non-polar Character:** The isopropyl and isobutyryl alkyl groups contribute to its non-polar character, enabling its solubility in non-polar solvents such as hydrocarbons.
- **Hydrogen Bonding:** **Isopropyl isobutyrate** can act as a hydrogen bond acceptor, which contributes to its solubility in protic solvents like alcohols.

Conclusion

This technical guide provides essential quantitative data and experimental methodologies related to the solubility of **isopropyl isobutyrate** in organic solvents. The provided information is intended to be a valuable resource for researchers, scientists, and drug development professionals in their respective fields, facilitating informed decisions regarding solvent selection and process design.

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